

Application Notes and Protocols for the Quantification of H-DL-Cys.HCl

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Compound of Interest

Compound Name: *H-DL-Cys.HCl*

CAS No.: *10318-18-0*

Cat. No.: *B555959*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of analytical methodologies for the quantitative determination of H-DL-Cysteine Hydrochloride (**H-DL-Cys.HCl**). The included protocols are designed to be readily implemented in a laboratory setting.

Introduction

H-DL-Cys.HCl is a racemic mixture of the hydrochloride salt of the amino acid cysteine. Accurate quantification of this compound is crucial in various fields, including pharmaceutical development, quality control, and research. Due to its lack of a strong UV chromophore and the susceptibility of its thiol group to oxidation, direct analysis can be challenging. This document outlines several robust methods for its quantification, including High-Performance Liquid Chromatography (HPLC) with derivatization, Ion-Exchange Chromatography (IEC) with post-column derivatization, and Spectrophotometry.

Analytical Methods Overview

A variety of analytical techniques can be employed for the quantification of **H-DL-Cys.HCl**. The choice of method often depends on the sample matrix, required sensitivity, and available instrumentation. The most common and reliable methods are summarized below.

Quantitative Data Summary

The following tables summarize the key quantitative performance parameters for the described analytical methods, allowing for easy comparison.

Table 1: HPLC-UPLC Method with Pre-column Derivatization (FMOC-Cl)

Parameter	Value	Reference
Linearity Range	0.1 - 0.5 mg/mL	[1] [2]
Accuracy	99.9% - 100.4% (mean recovery)	[1]
Precision (%RSD)	≤ 0.8%	[1]
Limit of Quantification (LOQ)	~50 pM in a 50 µL injection	[2]
Wavelength	265 nm	

Table 2: Ion-Exchange Chromatography (IEC) with Post-column Derivatization (Ninhydrin)

Parameter	Value	Reference
Repeatability (RSDr)	1.7% - 4.6%	
Reproducibility (RSDR)	8.8% - 19%	
Detection	Photometric at 570 nm	
Note	Method determines total cyst(e)ine (cysteine + cystine) after oxidation to cysteic acid.	

Table 3: Spectrophotometric Methods

Method	Linearity Range	Limit of Detection (LOD)	Wavelength	Reference
Ferric Chloride-Potassium Ferricyanide	0.1 - 40 µg/mL	0.04 µg/mL	735 nm	
Acid Fuchsin	0.50 - 6.00 mg/L	0.113 mg/L	540 nm	
Aniline Blue	0.20 - 2.40 mg/L	0.122 mg/L	584 nm	
First Derivative UV	100 - 500 µg/mL	-	232 nm (maxima), 204 nm (minima)	

Table 4: Electrochemical Methods

Method	Linearity Range	Limit of Detection (LOD)	Reference
Graphene Oxide/Carbon Nanotube/MnO ₂ /Gold Nanoparticle Modified Electrode	1.0×10^{-8} - 7.0×10^{-6} mol/L	3.4×10^{-9} mol/L	
Platinum-Fe ₃ O ₄ /reduced Graphene Oxide Modified Electrode	0.10 - 1.0 mM	10 µM	

Experimental Protocols

HPLC-UPLC Method with Pre-column Derivatization using FMOC-Cl

This method is highly specific and sensitive for the quantification of cysteine and other amino acids.

a. Materials and Reagents:

- **H-DL-Cys.HCl** standard
- 9-fluorenylmethyl chloroformate (FMOC-Cl)
- Boric acid solution
- n-Hexane
- Acetonitrile (HPLC grade)
- Trifluoroacetic acid (TFA)
- Water (HPLC grade)

b. Instrumentation:

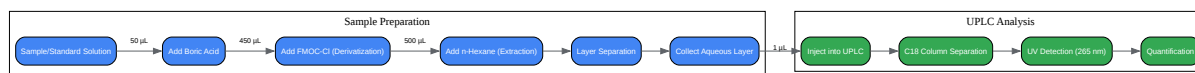
- Ultra-Performance Liquid Chromatography (UPLC) system with a UV detector
- C18 column (e.g., Waters Cortecs C18+, 2.1 x 100 mm, 1.6 μ m)

c. Sample Preparation (Derivatization):

- Transfer 50 μ L of the sample or standard solution into a test tube.
- Add 450 μ L of boric acid solution and vortex briefly.
- Add 500 μ L of FMOC-Cl solution and vortex for 10 seconds.
- Immediately add 4 mL of n-hexane and vortex for 10 seconds to extract excess FMOC-Cl.
- Allow the layers to separate (approximately 10 minutes).
- Carefully remove and discard the upper n-hexane layer.
- Transfer the lower aqueous layer containing the derivatized analyte to a UPLC vial.

d. Chromatographic Conditions:

- Mobile Phase A: 0.1% TFA in water
- Mobile Phase B: Acetonitrile:Water (90:10 v/v)
- Flow Rate: 0.3 mL/min
- Injection Volume: 1 μ L
- Column Temperature: 25°C
- Detection Wavelength: 265 nm
- Gradient Program:
 - 0-3 min: 80% B
 - 3-5 min: 80-88% B
 - 5-8 min: 88% B
 - 8-10 min: 88-98% B
 - 10-12 min: 98% B
 - 12-12.1 min: 98-80% B
 - 12.1-15 min: 80% B



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Caption: HPLC-UPLC with FMOC-Cl Derivatization Workflow.

Ion-Exchange Chromatography (IEC) with Post-column Derivatization

This is a classic and robust method for amino acid analysis, often used in regulated environments.

a. Materials and Reagents:

- **H-DL-Cys.HCl** standard
- Performic acid/phenol mixture
- Sodium disulfite
- Hydrochloric acid (6 mol/L)
- Sodium citrate buffer (pH 2.2)
- Ninhydrin reagent

b. Instrumentation:

- Amino acid analyzer or HPLC system with an ion-exchange column
- Post-column derivatization system (heating coil and reagent pump)
- Photometric detector

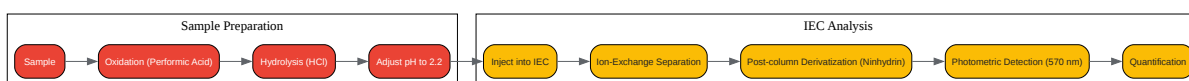
c. Sample Preparation (Oxidation and Hydrolysis):

- For total cysteine determination (including cystine), the sample must first be oxidized.
- Treat the sample with a performic acid/phenol mixture at 0°C to oxidize cysteine to cysteic acid.
- Decompose the excess oxidation reagent with sodium disulfite.
- Hydrolyze the sample with 6 mol/L hydrochloric acid for 23 hours.

- Adjust the pH of the hydrolysate to 2.2.

d. Chromatographic and Derivatization Conditions:

- Inject the prepared sample onto the ion-exchange column.
- Elute the amino acids using a suitable buffer gradient (typically sodium or lithium citrate buffers with increasing pH and/or ionic strength).
- The column effluent is mixed with the ninhydrin reagent.
- The mixture passes through a heating coil (e.g., in a boiling water bath) to facilitate the color-forming reaction.
- The absorbance of the resulting colored complex is measured at 570 nm.



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Caption: Ion-Exchange Chromatography Workflow.

Spectrophotometric Method using Ferric Chloride-Potassium Ferricyanide

A simple and cost-effective colorimetric method.

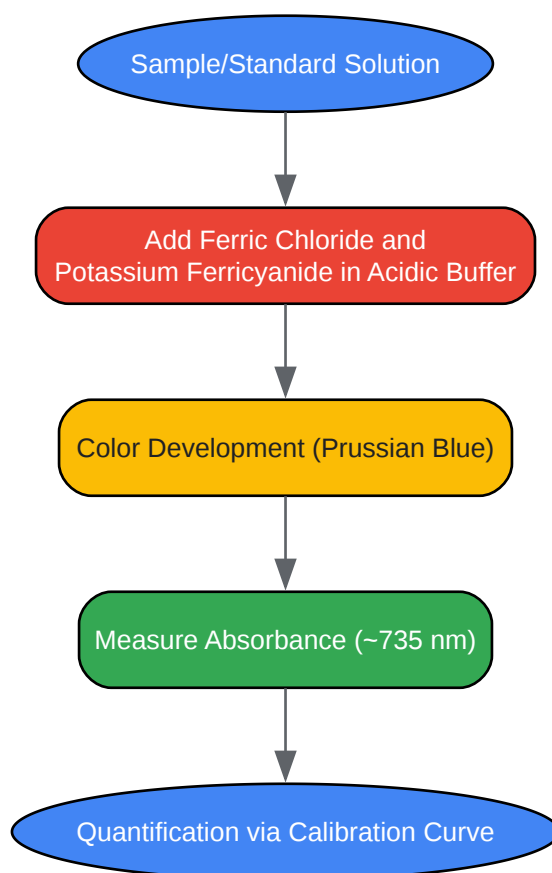
a. Principle: In an acidic medium, the thiol group (-SH) of cysteine hydrochloride reduces Fe^{3+} to Fe^{2+} . The Fe^{2+} then reacts with potassium ferricyanide to form a soluble Prussian blue complex, which has a maximum absorbance at approximately 727-735 nm. The absorbance is proportional to the concentration of cysteine hydrochloride.

b. Materials and Reagents:

- **H-DL-Cys.HCl** standard
- Ferric chloride (FeCl_3) solution
- Potassium ferricyanide ($\text{K}_3[\text{Fe}(\text{CN})_6]$) solution
- Acidic buffer

c. Protocol:

- Prepare a series of standard solutions of **H-DL-Cys.HCl**.
- To a fixed volume of each standard or sample solution, add the ferric chloride solution followed by the potassium ferricyanide solution in an acidic buffer.
- Allow the color to develop for a specified time.
- Measure the absorbance of the resulting Prussian blue solution at the wavelength of maximum absorbance (around 735 nm) against a reagent blank.
- Construct a calibration curve of absorbance versus concentration and determine the concentration of the unknown sample.



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Caption: Spectrophotometric Quantification Workflow.

Conclusion

The analytical methods presented provide robust and reliable means for the quantification of **H-DL-Cys.HCl**. The choice of the most appropriate method will depend on specific laboratory needs, including sample throughput, required sensitivity, and the complexity of the sample matrix. The HPLC-UPLC method with pre-column derivatization offers high sensitivity and specificity. The IEC method is a well-established and highly reproducible technique, particularly for complex biological samples. Spectrophotometric methods offer a simpler and more cost-effective alternative, suitable for routine analysis where high sensitivity is not the primary requirement.

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References

- [1. longdom.org \[longdom.org\]](https://longdom.org)
- [2. researchgate.net \[researchgate.net\]](https://researchgate.net)
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